

# 2-fluoropropane storage and handling guidelines

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## Compound Focus: 2-Fluoropropane

CAS No.: 420-26-8

Cat. No.: S748858

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## Chemical Identity & Properties

The table below summarizes the basic identifiers and physicochemical properties of **2-Fluoropropane** [1] [2] [3].

Property	Value / Description
CAS Number	420-26-8 [1] [2] [3]
Molecular Formula	C <sub>3</sub> H <sub>7</sub> F [1] [2] [3]
Molecular Weight	62.09 g/mol [2]
Common Name	Isopropyl Fluoride [2] [3]
Boiling Point	-10°C [2] [3]
Melting Point	-133.4°C [2] [3]
Density	0.969 g/cm <sup>3</sup> [2] [3]
Refractive Index	1.3282 [2] [3]

Property	Value / Description
Vapor Pressure	~2580 mmHg at 25°C [3]

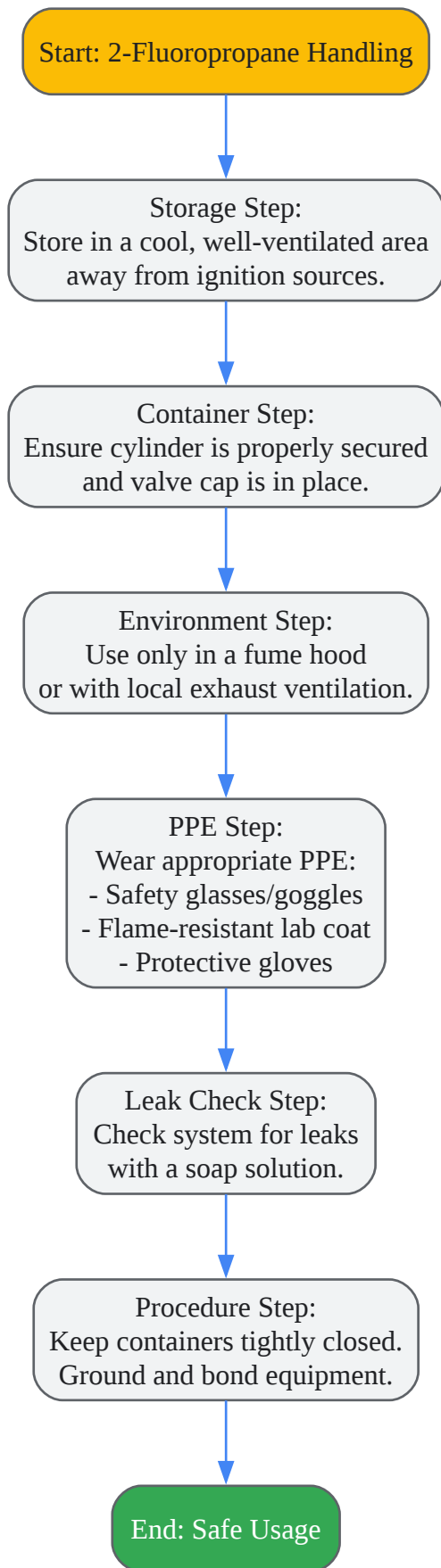
## Hazard Identification (GHS)

The following table outlines the identified hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) [2].

| Hazard Aspect | Classification | | :--- | :--- | | **GHS Pictograms** | Flame (GHS02) Gas Cylinder (GHS04) Exclamation Mark (GHS07) | | **Signal Word** | Danger [2] | | **Hazard Statements (H-Codes)** | H220: Extremely flammable gas [2] H315: Causes skin irritation [2] H319: Causes serious eye irritation [2] H335: May cause respiratory irritation [2] H336: May cause drowsiness or dizziness [2] | | **Precautionary Statements (P-Codes)** | P260: Do not breathe gas/mist/vapor/spray [2] P271: Use only outdoors or in a well-ventilated area [2] P280: Wear protective gloves/protective clothing/eye protection/face protection [2] | | **Transport Hazard Class** | UN 3161, Liquefied flammable gas [2] [3] |

## Storage & Handling Guidelines

The following workflow and recommendations are based on general safety practices for handling flammable gases, as detailed protocols were not found in the search results.



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## Storage Conditions

- **Location:** Store in a **cool, well-ventilated area** away from direct sunlight and heat sources. The storage area temperature should be significantly below the boiling point (-10°C) to maintain the substance as a liquid under pressure.
- **Ignition Sources:** Prohibit open flames, sparks, and hot surfaces. Use **explosion-proof** electrical equipment and fittings.
- **Container Integrity:** Use only approved containers (e.g., pressurized gas cylinders) that are designed for flammable gases. Ensure valves and fittings are compatible and tightly sealed.
- **Segregation:** Store separately from strong oxidizers.

## Safe Handling Practices

- **Ventilation:** All procedures must be conducted within a **certified fume hood** or with equivalent local exhaust ventilation to prevent the accumulation of flammable vapor in the air.
- **Personal Protective Equipment (PPE):** As a minimum, wear **impact-resistant safety goggles**, a **flame-resistant lab coat**, and **chemical-resistant gloves** (e.g., nitrile). Consult your institution's safety officer for a complete PPE assessment.
- **Leak Detection:** Check all connections for leaks before use. A **leak detection solution (soapy water)** can be applied to fittings; the formation of bubbles indicates a leak.
- **Static Electricity Prevention:** **Ground and bond** all equipment to prevent static discharge, which could ignite the highly flammable vapor.

## Emergency and First Aid Procedures

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention promptly [2].
- **Skin Contact:** Remove contaminated clothing and wash the affected skin thoroughly with soap and plenty of water. If irritation persists, consult a physician [2].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is recommended [2].

## Frequently Asked Questions (FAQs)

**Q1: What is the primary hazard of 2-Fluoropropane?** The primary hazard is its **extreme flammability** (H220). It is a liquefied gas that can form an explosive mixture with air at room temperature [2].

**Q2: Can I store a 2-Fluoropropane cylinder in a standard laboratory refrigerator? No, you must not.** Standard refrigerators are not spark-proof and can act as an ignition source. Flammable materials must only be stored in **specifically designed and certified explosion-safe (spark-proof) refrigerators or cabinets**.

**Q3: Where can I find the official Safety Data Sheet (SDS) for this chemical?** The SDS is the most authoritative source for safety information. The search results point to potential SDS availability from suppliers like **Apollo Scientific** and **SynQuest Laboratories** [1]. You should always obtain and consult the latest SDS from your chemical supplier.

## Important Disclaimer on Information Gaps

The quantitative data in the "Chemical Identity & Properties" and "Hazard Identification" tables are sourced from chemical databases [2] [3]. However, the **detailed storage and handling guidelines are based on general laboratory safety practices for flammable gases**, as the search results did not yield a complete, specific SDS for **2-Fluoropropane**.

**For any experimental work, you must obtain and follow the precise instructions in the official, up-to-date Safety Data Sheet (SDS) provided with your chemical shipment.**

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## References

1. SDS of 2 - Fluoropropane , Safety , CAS... - chemBlink Data Sheets [chemblink.com]
2. 2-FLUOROPROPANE | 420-26-8 [chemicalbook.com]
3. - 2 | CAS#:420-26-8 | Chemsrvc fluoropropane [chemsrc.com]

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